

Application Notes and Protocols: Clorgyline in Murine Behavioral Studies

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Compound of Interest

Compound Name: Clorgyline

Cat. No.: B1669238

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Introduction

Clorgyline is a selective and irreversible inhibitor of monoamine oxidase A (MAO-A), an enzyme crucial for the degradation of monoamine neurotransmitters such as serotonin (5-HT) and norepinephrine (NE).[1][2] By inhibiting MAO-A, **clorgyline** increases the synaptic availability of these neurotransmitters, making it a valuable tool in preclinical behavioral research, particularly in studies related to anxiety and depression.[3][4] These application notes provide a comprehensive overview of **clorgyline** dosage and administration in mice for behavioral studies, including detailed protocols and supporting data.

Data Presentation

Table 1: Summary of Clorgyline Dosage and Administration in Mice for Behavioral Studies

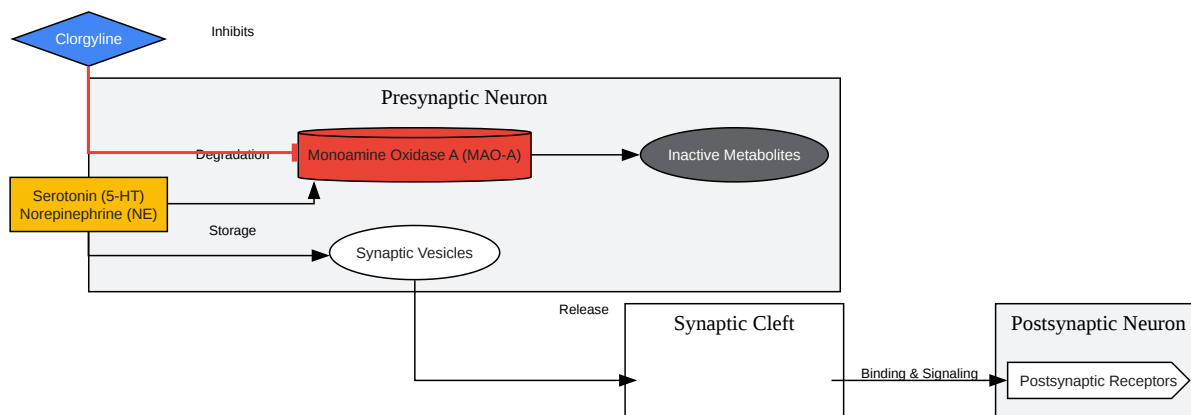
Dosage (mg/kg)	Administration Route	Frequency	Duration	Mouse Strain	Behavioral Test(s)	Observed Effects	Reference
0.5, 1.5, 3	Intraperitoneal (i.p.)	Daily	28 days	Wild-type (WT)	Open Field (OF), Elevated Plus Maze (EPM), Tail Suspension Test (TST), Forced Swim Test (FST)	3 mg/kg decreased immobility in TST. No significant effects in OFT and EPM at any dose.	[5][6]
1.5	Intraperitoneal (i.p.)	Daily	26 days	YAC128 HD	Open Field (OF), Elevated Plus Maze (EPM), Tail Suspension Test (TST), Forced Swim Test (FST)	Reduced anxiety- and depressive-like behavior.	[3]

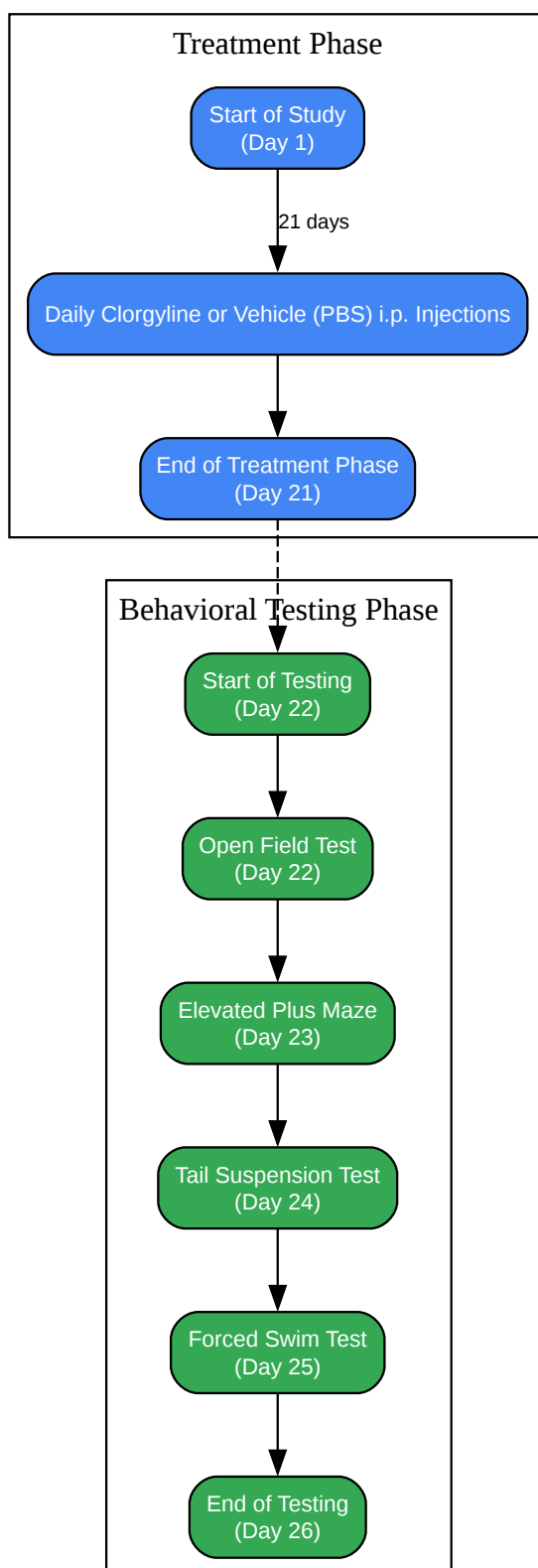
0.1, 1, 10	Intraperitoneal (i.p.)	Single dose	N/A	ICR	Locomotor Activity, Tail Flick, Hot Plate	Inhibited morphine-induced hyperlocomotion at 1 and 10 mg/kg. Potentiated morphine-induced antinociception at 0.1 mg/kg.	[7]
0-10	Intraperitoneal (i.p.)	Single dose	N/A	Swiss (RjOrl)	Locomotor Activity	Reduced ethanol-induced locomotion.	[8]
20	Intraperitoneal (i.p.)	Daily	P2-P21	C57BL/6J	Novelty Suppressed Feeding, Open Field	Increased latency to feed in novelty suppressed feeding test. Exacerbated amphetamine-induced hyperactivity.	[9]

N/A	Weekly injections (with pargyline)	Weekly	12 weeks	Obese (ob/ob) and normal	Food Intake	Decrease d food intake and weight in obese mice.	[10][11]
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Mechanism of Action

Clorgyline selectively and irreversibly inhibits MAO-A, an enzyme located on the outer mitochondrial membrane.[2] MAO-A is responsible for the oxidative deamination of key neurotransmitters, primarily serotonin and norepinephrine, in the presynaptic neuron.[1][12] By blocking MAO-A, **clorgyline** prevents the breakdown of these neurotransmitters, leading to their accumulation in the presynaptic terminal and subsequent increased release into the synaptic cleft.[4][13] This enhanced serotonergic and noradrenergic neurotransmission is believed to underlie the antidepressant and anxiolytic effects observed in behavioral studies.[3][14]





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